

functionalization of the pyrazole C4 position

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Compound of Interest

Compound Name: *Methyl 1-(methoxymethyl)-1H-pyrazole-3-carboxylate*
CAS No.: 1263283-05-1
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Application Note: Strategic Functionalization of the Pyrazole C4 Position

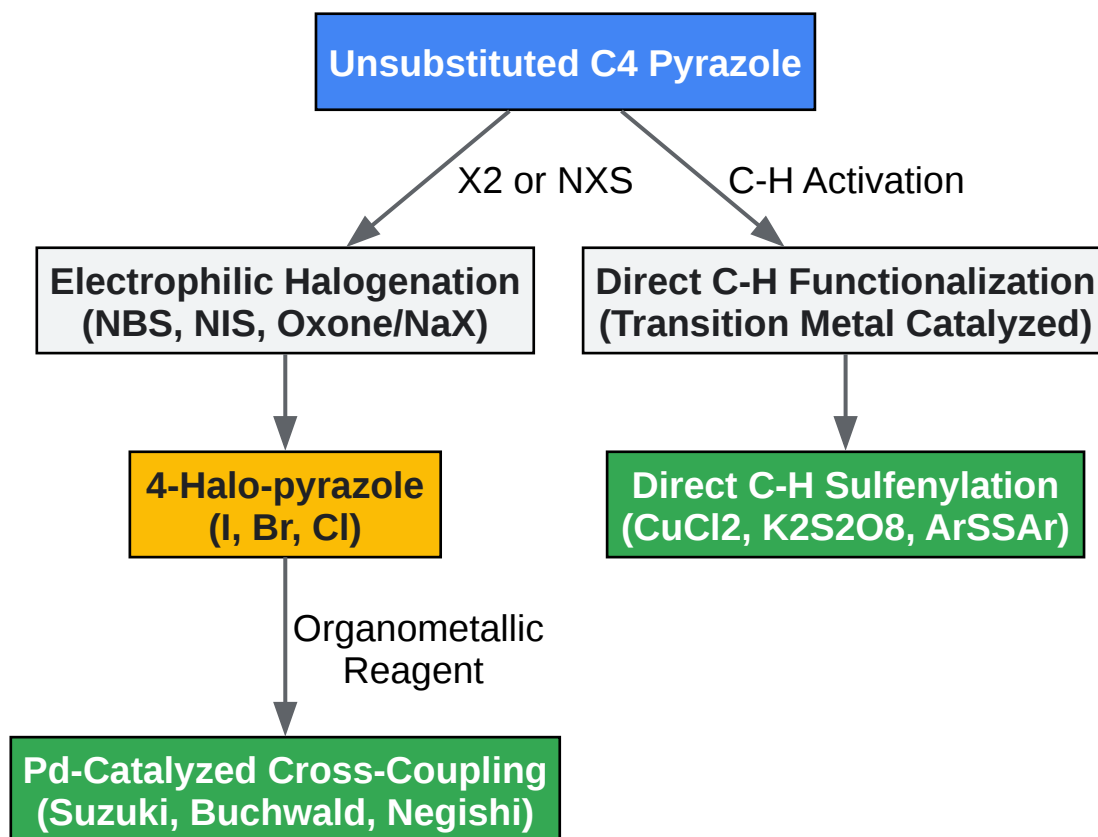
Introduction & Mechanistic Rationale

The pyrazole scaffold is a privileged bioisostere in medicinal chemistry, frequently utilized in the design of kinase inhibitors (e.g., Ruxolitinib) due to its unique hydrogen-bond donor/acceptor profile. The regioselective functionalization of the pyrazole ring is dictated by its inherent electronic properties. The C4 position is the most electron-rich (nucleophilic) sp²-hybridized carbon on the ring, making it highly susceptible to Electrophilic Aromatic Substitution (EAS). Conversely, the C5 position contains the most acidic proton, and C3 is generally the least reactive [1](#).

Functionalizing the C4 position typically follows two primary strategic pathways:

- Pre-functionalization via Halogenation followed by Cross-Coupling: Exploiting the nucleophilicity of C4 to install a halogen (I, Br, Cl), which subsequently serves as an electrophilic partner in palladium-catalyzed cross-coupling reactions (Suzuki, Buchwald-Hartwig, Negishi) [2](#).

- Late-Stage Direct C–H Functionalization: Utilizing transition-metal catalysis (e.g., Pd, Cu) to directly activate the C4–H bond, enabling atom-economical transformations such as direct arylation, alkenylation, or sulfenylation [34](#).



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Decision tree for pyrazole C4 functionalization strategies.

Quantitative Data: Reactivity Profiling

When opting for the halogenation/cross-coupling route, the choice of the C4-halogen dictates the reaction kinetics and the required catalytic system. The reactivity is governed by the carbon-halogen bond dissociation energy (C–I < C–Br < C–Cl) [2](#).

Table 1: Comparative Reactivity of 4-Halo-pyrazoles in Pd-Catalyzed Cross-Coupling

Substrate	Relative Reactivity	Typical Temp	Catalyst/Ligand System	Pros & Cons
4-Iodo-pyrazole	High	RT – 80 °C	$\text{PdCl}_2(\text{PPh}_3)_2$ / Standard	Pro: Rapid oxidative addition. Con: Prone to hydrodehalogenation side-reactions.
4-Bromo-pyrazole	Moderate-High	80 – 100 °C	$\text{Pd}(\text{OAc})_2$ / SPhos or dppf	Pro: Excellent balance of stability and reactivity. "Goldilocks" substrate.
4-Chloro-pyrazole	Low	100 – 120 °C	$\text{Pd}_2(\text{dba})_3$ / XPhos (Bulky)	Pro: Highly stable starting material. Con: Requires harsh conditions and expensive ligands.

Experimental Protocols & Causality

The following protocols are designed as self-validating systems. Causality is provided for each critical step to empower researchers in troubleshooting and optimization.

Protocol A: Catalyst-Free C4-Halogenation in Aqueous Media

This protocol utilizes N-halosuccinimides (NXS) in water to achieve regioselective C4 halogenation [5](#).

Step-by-Step Methodology:

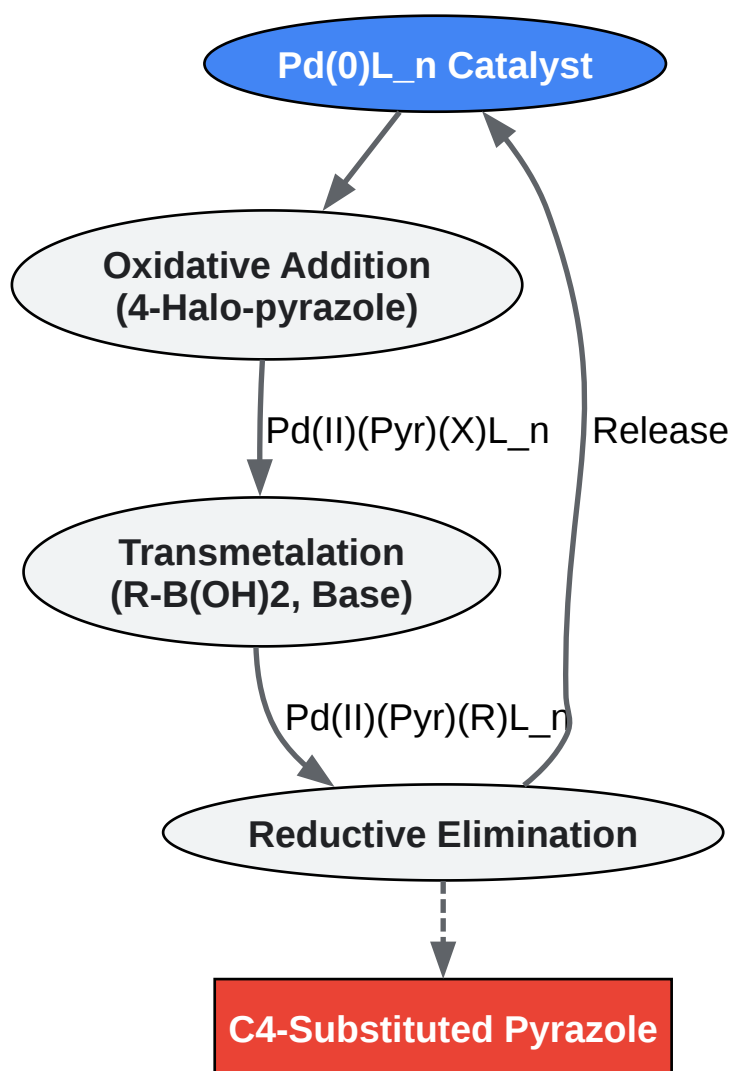
- Preparation: Suspend the unsubstituted pyrazole (1.0 equiv, 10 mmol) in deionized water (20 mL) at room temperature.
- Reagent Addition: Add N-bromosuccinimide (NBS) or N-iodosuccinimide (NIS) (1.05 equiv) portion-wise over 10 minutes.
 - Causality: Water is utilized as the solvent because the hydrophobic effect drives the organic substrates into concentrated micro-droplets. This local concentration spike accelerates the electrophilic aromatic substitution without requiring Lewis acid catalysts. Portion-wise addition prevents exothermic spikes that could lead to over-halogenation.
- Reaction: Stir vigorously at room temperature for 2–4 hours.
- Workup: Extract the aqueous layer with Ethyl Acetate (3 x 15 mL). Wash the combined organic layers with saturated $\text{Na}_2\text{S}_2\text{O}_3$ (to quench unreacted electrophilic halogen) and brine, dry over anhydrous Na_2SO_4 , and concentrate in vacuo.

Self-Validation & Analytical Checkpoints:

- TLC: The product will typically have a higher R_f value than the starting material in Hexane/EtOAc mixtures due to decreased polarity.
- ^1H NMR: Confirm success by the disappearance of the distinct C4–H singlet (typically δ 6.0–6.5 ppm in unsubstituted 1H-pyrazoles). The C3–H and C5–H protons will remain, often appearing as a single peak around δ 7.5–8.0 ppm if the pyrazole is symmetric.

Protocol B: Suzuki-Miyaura Cross-Coupling of 4-Halo-pyrazoles

This protocol outlines the C–C bond formation at the C4 position using a 4-bromo-pyrazole [2](#).



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Catalytic cycle of Pd-catalyzed Suzuki-Miyaura cross-coupling at C4.

Step-by-Step Methodology:

- Setup: In an oven-dried Schlenk tube, combine 4-bromo-pyrazole (1.0 equiv), aryl boronic acid (1.5 equiv), Pd(OAc)₂ (0.05 equiv), SPhos (0.10 equiv), and K₂CO₃ (2.5 equiv).
 - Causality: SPhos is selected as the ligand because its electron-rich, sterically demanding biaryl phosphine structure accelerates reductive elimination while stabilizing the Pd(0) intermediate, preventing catalyst aggregation (black palladium formation).

- Solvent Addition & Degassing: Add a mixture of 1,4-dioxane and water (4:1 v/v). Degas the suspension via three freeze-pump-thaw cycles or by bubbling argon for 15 minutes.
 - Causality: Degassing is absolutely critical. Oxygen rapidly oxidizes the electron-rich Pd(0) active species into inactive Pd(II) complexes, permanently halting the catalytic cycle. Water is required to dissolve the inorganic base and facilitate the transmetalation step by forming a reactive boronate complex.
- Heating: Seal the tube and heat at 90 °C for 12 hours.
- Workup: Cool to room temperature, filter through a pad of Celite to remove palladium residues, and purify via flash chromatography.

Self-Validation & Analytical Checkpoints:

- LC-MS: Monitor the disappearance of the characteristic isotopic doublet of the brominated starting material (M and M+2 peaks of equal intensity) and the appearance of the target mass.

Protocol C: Direct C4–H Sulfenylation (Late-Stage Functionalization)

Direct C–H functionalization bypasses the halogenation step. This copper-promoted protocol installs thioethers directly at C4 [4](#).

Step-by-Step Methodology:

- Setup: In a reaction vial, combine the N-aryl pyrazole (1.0 equiv), diaryl disulfide (ArSSAr, 1.2 equiv), CuCl₂ (0.2 equiv), and K₂S₂O₈ (2.0 equiv).
- Solvent: Add glacial acetic acid (0.2 M relative to pyrazole).
 - Causality: Acetic acid acts as both a solvent and a proton shuttle. It facilitates the solubility of K₂S₂O₈ and stabilizes the electrophilic sulfenyl intermediates. CuCl₂ acts as a redox catalyst. The weak coordinating ability of the pyrazole nitrogen toward first-row transition metals (like Cu) prevents unwanted N-directed ortho-functionalization on the N-aryl ring, ensuring strict regioselectivity for the C4 position.

- Reaction: Stir the mixture at 80 °C under an air atmosphere for 16 hours.
- Workup: Neutralize with saturated NaHCO₃, extract with dichloromethane, and purify via silica gel chromatography.

Self-Validation & Analytical Checkpoints:

- ¹³C NMR: The C4 carbon signal in the pyrazole ring will experience a significant downfield shift (typically +10 to +15 ppm) upon substitution with the electronegative sulfur atom, confirming functionalization at the correct locus.

References

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